

physical properties of Lanthanum(III) iodide

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Compound of Interest

Compound Name: Lanthanum(III)iodide

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An In-depth Technical Guide on the Physical Properties of Lanthanum(III) Iodide

Introduction

Lanthanum(III) iodide (LaI_3) is an inorganic compound composed of lanthanum and iodine.^[1] It is a significant material in various scientific fields, particularly in the manufacturing of scintillation detectors used in high-energy physics and nuclear medicine.^[2] As a rare earth metal halide, its physical properties are of considerable interest to researchers and professionals in materials science and drug development. This guide provides a comprehensive overview of the core physical characteristics of LaI_3 , detailed experimental protocols for their determination, and a logical visualization of the interplay between these properties.

Core Physical Properties

Lanthanum(III) iodide is a solid compound under standard conditions.^[1] It is recognized for being highly soluble in water and hygroscopic, meaning it readily absorbs moisture from the air.^{[1][3][4][5][6][7]} Its appearance is generally described as off-white or gray-white crystalline beads or powder.^{[4][7][8]}

Quantitative Data Summary

The key physical properties of Lanthanum(III) iodide are summarized in the table below for ease of reference and comparison. All data is provided for materials in their standard state (at 25 °C and 100 kPa) unless otherwise specified.^{[1][3]}

Property	Value	Units	Notes	Citations
Molecular Formula	LaI_3	-	-	[1] [2] [3] [4] [5] [6] [7] [9] [10] [11] [12] [13] [14]
Molar Mass	519.62	g/mol	-	[1] [2] [3] [6] [10] [11] [12] [13] [14]
Appearance	Off-white/gray-white crystalline solid	-	Can appear as beads or powder.	[4] [5] [7] [8]
Density	5.63	g/cm ³	at 25 °C	[1] [3] [4] [5] [6] [8]
Melting Point	772	°C	1045 K; 1422 °F	[1] [2] [3] [4] [5] [6] [8]
Boiling Point	Not available	°C	-	-
Solubility in Water	Very soluble	-	Also described as deliquescent.	[1] [3] [4] [5] [6] [7]
Solubility in other solvents	Soluble in acetone	-	-	[4] [5]
Crystal Structure	Orthorhombic	-	Plutonium(III) bromide type structure.	[1] [3]

Experimental Protocols

The determination of the physical properties of Lanthanum(III) iodide requires precise experimental techniques. Due to its hygroscopic nature, all protocols should be conducted in a controlled, low-moisture environment (e.g., a glovebox) to ensure accurate measurements.

Density Determination (Solid)

The density of a solid like LaI_3 is typically determined using the liquid displacement method, based on Archimedes' principle.

Objective: To measure the density (mass per unit volume) of a solid sample of LaI_3 .

Apparatus:

- Analytical balance (precision of at least 0.001 g)
- Graduated cylinder or pycnometer
- A liquid in which LaI_3 is insoluble and does not react (e.g., a non-polar solvent like hexane, pre-dried)
- Spatula and weighing boat
- Controlled atmosphere glovebox

Methodology:

- Mass Measurement: Carefully weigh a dry sample of LaI_3 beads or powder using the analytical balance inside a glovebox. Record this mass as m .
- Initial Volume Measurement: Add a known volume of the inert liquid to a graduated cylinder. Record this initial volume as V_1 .
- Volume Displacement: Gently immerse the weighed LaI_3 sample into the liquid in the graduated cylinder, ensuring no splashing occurs and the solid is fully submerged.
- Final Volume Measurement: Record the new volume of the liquid in the graduated cylinder as V_2 .
- Calculation: The volume of the solid sample (V_s) is the difference between the final and initial liquid volumes: $V_s = V_2 - V_1$.
- The density (ρ) of LaI_3 is then calculated using the formula: $\rho = m / V_s$.^{[15][16]}
- The procedure should be repeated multiple times to ensure reproducibility, and the average value should be reported.

Melting Point Determination

The capillary method is a standard and reliable technique for determining the melting point of a crystalline solid.^[17]

Objective: To determine the temperature range over which LaI_3 transitions from a solid to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle (if starting with larger crystals)
- Spatula
- Controlled atmosphere glovebox

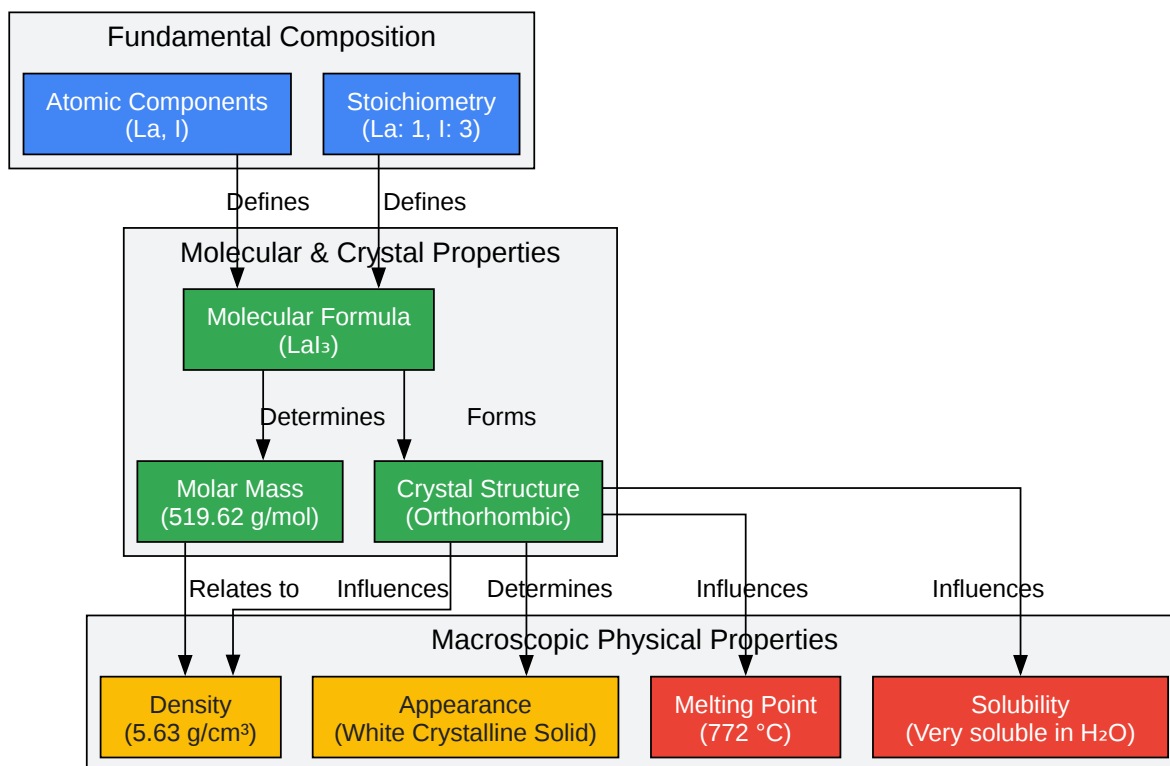
Methodology:

- Sample Preparation: Inside a glovebox, finely grind a small amount of LaI_3 using a mortar and pestle if it is not already a powder.
- Loading the Capillary Tube: Pack the dry, powdered LaI_3 into the open end of a capillary tube to a height of 2-3 mm.^[18] This is achieved by tapping the sealed end of the tube on a hard surface to compact the powder.^[18]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
 - If the approximate melting point is known (772 °C), heat the sample rapidly to about 20 °C below this temperature.
 - Then, reduce the heating rate to approximately 1-2 °C per minute to ensure thermal equilibrium between the sample and the thermometer.^[19]

- Observation and Recording:
 - Record the temperature at which the first droplet of liquid appears. This is the beginning of the melting range.
 - Record the temperature at which the entire sample has completely turned into a liquid. This marks the end of the melting range.[\[19\]](#)
- A pure crystalline solid should exhibit a sharp melting range of 1-2 °C. A broader range may indicate the presence of impurities.[\[19\]](#)

Visualization of Property Relationships

The physical properties of a compound are intrinsically linked. The following diagram illustrates the logical flow from the fundamental composition of Lanthanum(III) iodide to its macroscopic physical characteristics.

Logical Flow of LaI_3 Physical Properties

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Logical relationship of LaI_3 properties.

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